

# Technical Guide: Physicochemical Properties of 6-Methyl-4-chromanone

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 6-Methyl-4-chromanone

Cat. No.: B1361120

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This document provides a concise overview of the core physicochemical properties of **6-Methyl-4-chromanone**, a compound of interest in biochemical research and as an intermediate in the synthesis of pharmaceuticals and agrochemicals.<sup>[1]</sup> The data presented herein is compiled from established chemical databases.

## Core Molecular Data

The fundamental molecular characteristics of **6-Methyl-4-chromanone** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and interpretation of experimental results.

Property	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>10</sub> O <sub>2</sub>	PubChem <sup>[2]</sup> , Sigma-Aldrich, Chem-Impex <sup>[1]</sup>
Molecular Weight	162.19 g/mol	Sigma-Aldrich, Chem-Impex <sup>[1]</sup>
162.18 g/mol	PubChem <sup>[2]</sup>	

## Experimental Protocols

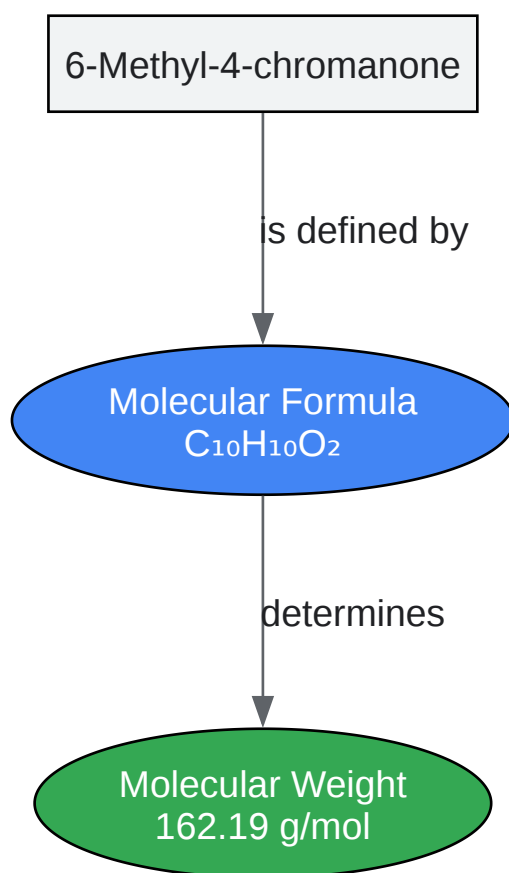
The molecular formula and weight are computationally derived properties based on the compound's structure, as referenced by databases such as PubChem.<sup>[2]</sup> Experimental determination of molecular weight is typically achieved through mass spectrometry.

#### Protocol: Molecular Weight Determination via Mass Spectrometry (General)

- **Sample Preparation:** A dilute solution of **6-Methyl-4-chromanone** is prepared in a suitable volatile solvent (e.g., methanol, acetonitrile).
- **Ionization:** The sample is introduced into the mass spectrometer and ionized using an appropriate technique, such as Electron Ionization (EI) or Electrospray Ionization (ESI).
- **Mass Analysis:** The resulting ions are separated based on their mass-to-charge ratio ( $m/z$ ) by a mass analyzer (e.g., quadrupole, time-of-flight).
- **Detection:** The abundance of each ion is measured by a detector, generating a mass spectrum.
- **Data Analysis:** The molecular ion peak ( $[M]^+$  or  $[M+H]^+$ ) in the spectrum is identified to determine the molecular weight of the compound.

## Data Visualization

The logical relationship between the compound's common name, its elemental composition (molecular formula), and its calculated mass (molecular weight) is a foundational concept in chemistry. This relationship is depicted in the following diagram.



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**Fig. 1:** Relationship between chemical identity, formula, and molecular weight.

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## References

- 1. chemimpex.com [chemimpex.com]
- 2. 6-Methyl-4-chromanone | C<sub>10</sub>H<sub>10</sub>O<sub>2</sub> | CID 584354 - PubChem [pubchem.ncbi.nlm.nih.gov]
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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)